

The Solubility Profile of Tris(tribromoneopentyl)phosphate in Organic Solvents: A Technical Guide

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Compound of Interest

Compound Name: Tris(tribromoneopentyl)phosphate

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This technical guide provides a comprehensive overview of the solubility of **Tris(tribromoneopentyl)phosphate** (CAS No. 19186-97-1), a significant brominated flame retardant. Understanding the solubility of this compound in various organic solvents is crucial for its application in formulations, synthesis of high molecular weight flame retardants, and for toxicological and environmental studies.

Core Properties of Tris(tribromoneopentyl)phosphate

Tris(tribromoneopentyl)phosphate, also known as FR-370, is a white to off-white crystalline powder.^{[1][2]} It is characterized by a high bromine content of approximately 70% and a phosphorus content of about 3%, which contribute to its effectiveness as a flame retardant.^{[3][4][5]} This compound is noted for its high thermal stability and excellent UV and light stability.^{[1][3][5]} Unlike its reactive counterpart, Tribromoneopentyl alcohol (TBNPA), **Tris(tribromoneopentyl)phosphate** is an additive flame retardant.

Quantitative Solubility Data

The solubility of **Tris(tribromoneopentyl)phosphate** has been determined in a range of common organic solvents. The following table summarizes the available quantitative data for

easy comparison.

Solvent	Temperature (°C)	Solubility (g/100 mL)
Hexane	25	9.75[2]
Methanol	25	<0.1[2][3]
Methyl ethyl ketone	25	1.5[2][3]
Toluene	25	0.7[2][3]
Methylene chloride	25	9.75[2][3]
Water	25	0.016[2]
Water	20	<0.02[3]
Chloroform	-	Sparingly soluble[6]

It is important to note that **Tris(tribromoneopentyl)phosphate** is practically insoluble in water.
[7]

Experimental Protocol for Solubility Determination

The determination of solubility is a critical experimental procedure. While specific protocols for **Tris(tribromoneopentyl)phosphate** are not detailed in the provided search results, a general and widely accepted method, the shake-flask method, is commonly employed for determining the thermodynamic solubility of compounds.[8][9]

Objective: To determine the equilibrium solubility of **Tris(tribromoneopentyl)phosphate** in a specific organic solvent at a constant temperature.

Materials:

- **Tris(tribromoneopentyl)phosphate** (pure solid)
- Selected organic solvent (analytical grade)
- Flasks with stoppers (e.g., 100 mL)

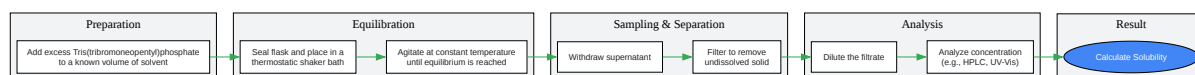
- Thermostatically controlled shaker bath
- Filtration apparatus (e.g., syringe filters with appropriate membrane)
- Analytical balance
- Apparatus for quantitative analysis (e.g., UV-Vis spectrophotometer, HPLC)

Procedure:

- Preparation: An excess amount of solid **Tris(tribromoneopentyl)phosphate** is added to a flask containing a known volume of the organic solvent. The excess of the solid is crucial to ensure that a saturated solution is formed and that equilibrium is established with the solid phase.[8]
- Equilibration: The flask is sealed and placed in a thermostatically controlled shaker bath set to the desired temperature. The mixture is agitated for a prolonged period (e.g., 24-72 hours) to ensure that equilibrium is reached. The time required for equilibration should be determined experimentally.
- Sample Withdrawal and Filtration: Once equilibrium is achieved, agitation is stopped, and the suspension is allowed to settle. A sample of the supernatant is carefully withdrawn using a syringe and immediately filtered through a membrane filter (e.g., 0.2 µm pore size) to remove all undissolved solid particles.[9] The filtration step should be performed at the same temperature as the equilibration to prevent any change in solubility.
- Dilution and Analysis: The clear, saturated filtrate is then appropriately diluted with the same solvent. The concentration of **Tris(tribromoneopentyl)phosphate** in the diluted solution is determined using a suitable analytical method, such as UV-Vis spectrophotometry or High-Performance Liquid Chromatography (HPLC).[8][9] A calibration curve prepared with standard solutions of known concentrations is used for quantification.
- Calculation: The solubility is calculated from the measured concentration and the dilution factor and is typically expressed in grams per 100 mL of solvent (g/100 mL) or as a mole fraction.

Experimental Workflow Diagram

The following diagram illustrates the logical workflow for the determination of the solubility of **Tris(tribromoneopentyl)phosphate** using the shake-flask method.



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Caption: Workflow for solubility determination.

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